

# Introduction to Trimethyl Orthoisovalerate: Beyond a Simple Reagent

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## Compound of Interest

Compound Name: *1,1,1-Trimethoxy-2-methylpropane*

Cat. No.: B1345135

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Trimethyl orthoisovalerate, also known as 1,1,1-trimethoxypentane, is a valuable orthoester in modern organic synthesis.<sup>[1][2]</sup> While its structure may appear straightforward, its utility in the construction of complex molecular architectures, particularly in the realm of pharmaceutical and natural product synthesis, is significant. This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the effective sourcing, handling, and application of this versatile reagent.

## 1.1 Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of trimethyl orthoisovalerate is crucial for its safe and effective use in the laboratory.

Property	Value	Source
CAS Number	13820-09-2	<a href="#">[2]</a>
Molecular Formula	C8H18O3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	162.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a>
Boiling Point	164-166 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Density	0.941 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Refractive Index	n20/D 1.410	<a href="#">[2]</a>
Flash Point	42 °C (107.6 °F) - closed cup	<a href="#">[2]</a>
Solubility	Soluble in ether, alcohols, and benzene. <a href="#">[5]</a> Moisture sensitive. <a href="#">[3]</a> <a href="#">[6]</a>	

## 1.2 Significance in Modern Organic Synthesis and Drug Development

Orthoesters, including trimethyl orthoisovalerate, are important building blocks in organic chemistry.[\[7\]](#) They serve as precursors for a variety of functional groups and are instrumental in carbon-carbon bond-forming reactions. One of the most notable applications of trimethyl orthoisovalerate is in the Johnson-Claisen rearrangement, a powerful method for the stereoselective synthesis of  $\gamma,\delta$ -unsaturated esters.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This reaction is particularly valuable in the synthesis of complex natural products and active pharmaceutical ingredients (APIs), where precise control of stereochemistry is often a critical requirement. Additionally, trimethyl orthoisovalerate finds use in the preparation of various heterocyclic compounds, such as 1,2,4-triazolo[1,5-c]pyrimidine derivatives which have applications as human adenosine A3 receptor ligands.[\[4\]](#)

## 1.3 The Importance of Supplier Selection in Ensuring Reproducibility and Safety

The success and reproducibility of a chemical synthesis are intrinsically linked to the quality of the starting materials. For a reagent like trimethyl orthoisovalerate, impurities can have a significant impact on reaction outcomes, leading to side reactions, lower yields, and purification

challenges. Therefore, careful selection and qualification of a commercial supplier are paramount to ensure the integrity of your research and development efforts.

## Identifying High-Quality Commercial Suppliers: A Due Diligence Checklist

Navigating the landscape of chemical suppliers requires a systematic approach to ensure the procurement of high-purity and reliable reagents.

### 2.1 Key Quality Parameters for Trimethyl Orthoisovalerate

When evaluating potential suppliers, consider the following quality parameters:

- **Purity/Assay:** Typically specified as a percentage (e.g., 97%).[\[2\]](#)[\[4\]](#) Higher purity generally leads to cleaner reactions.
- **Impurity Profile:** While not always detailed on the product page, a comprehensive Certificate of Analysis (CoA) should provide information on the levels of key impurities.
- **Analytical Methods:** The supplier should specify the analytical techniques used to determine purity, such as Gas Chromatography (GC).

### 2.2 Interpreting Supplier Documentation: A Guide to Certificates of Analysis (CoA) and Safety Data Sheets (SDS)

- **Certificate of Analysis (CoA):** This document provides lot-specific data on the purity and physical properties of the chemical. Always request a CoA for the specific lot you are purchasing.
- **Safety Data Sheet (SDS):** The SDS is a critical document that outlines the hazards, safe handling procedures, personal protective equipment (PPE) recommendations, and emergency response measures for the chemical.[\[3\]](#)[\[5\]](#)[\[6\]](#)

### 2.3 Table of Reputable Commercial Suppliers

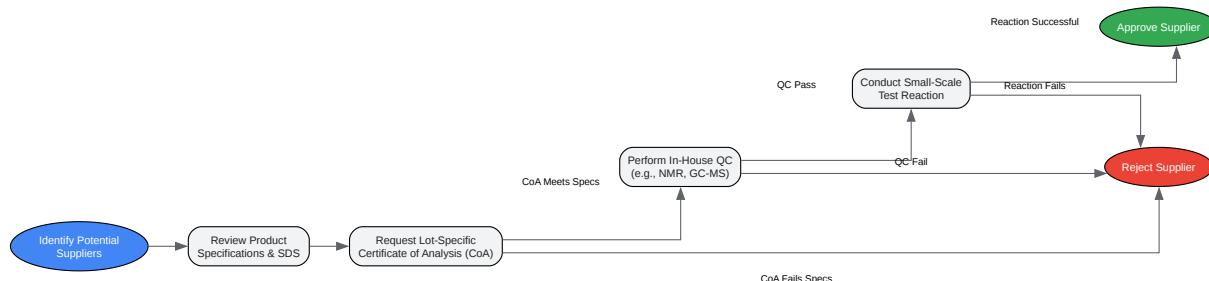
The following table provides a non-exhaustive list of commercial suppliers of trimethyl orthoisovalerate. It is essential to consult the supplier's website for the most up-to-date

information.

Supplier	Product Name	Purity	Available Quantities	Link to Product Page
Sigma-Aldrich	Trimethyl orthovalerate	97%	5 g, 25 g	--INVALID-LINK--
TCI Chemicals	Trimethyl Orthovalerate	>97.0% (GC)	25 mL, 100 mL	--INVALID-LINK--
Fisher Scientific	Trimethyl orthovalerate	97%	5 g, 25 g	--INVALID-LINK--
Simson Pharma	Trimethyl Orthovalerate	High Quality	Custom Synthesis	--INVALID-LINK--
Otto Chemie	Trimethyl orthovalerate	97%	25 g, 100 g, 1 kg	--INVALID-LINK--
CymitQuimica	Trimethyl Orthovalerate	Not Specified	Not Specified	--INVALID-LINK--
Monachem	Trimethyl Ortho Valerate	Not Specified	Wholesaler	--INVALID-LINK--

## 2.4 Workflow for Supplier Qualification

A systematic approach to qualifying a new supplier is crucial for maintaining experimental consistency. The following workflow can be adapted to your institution's specific requirements.



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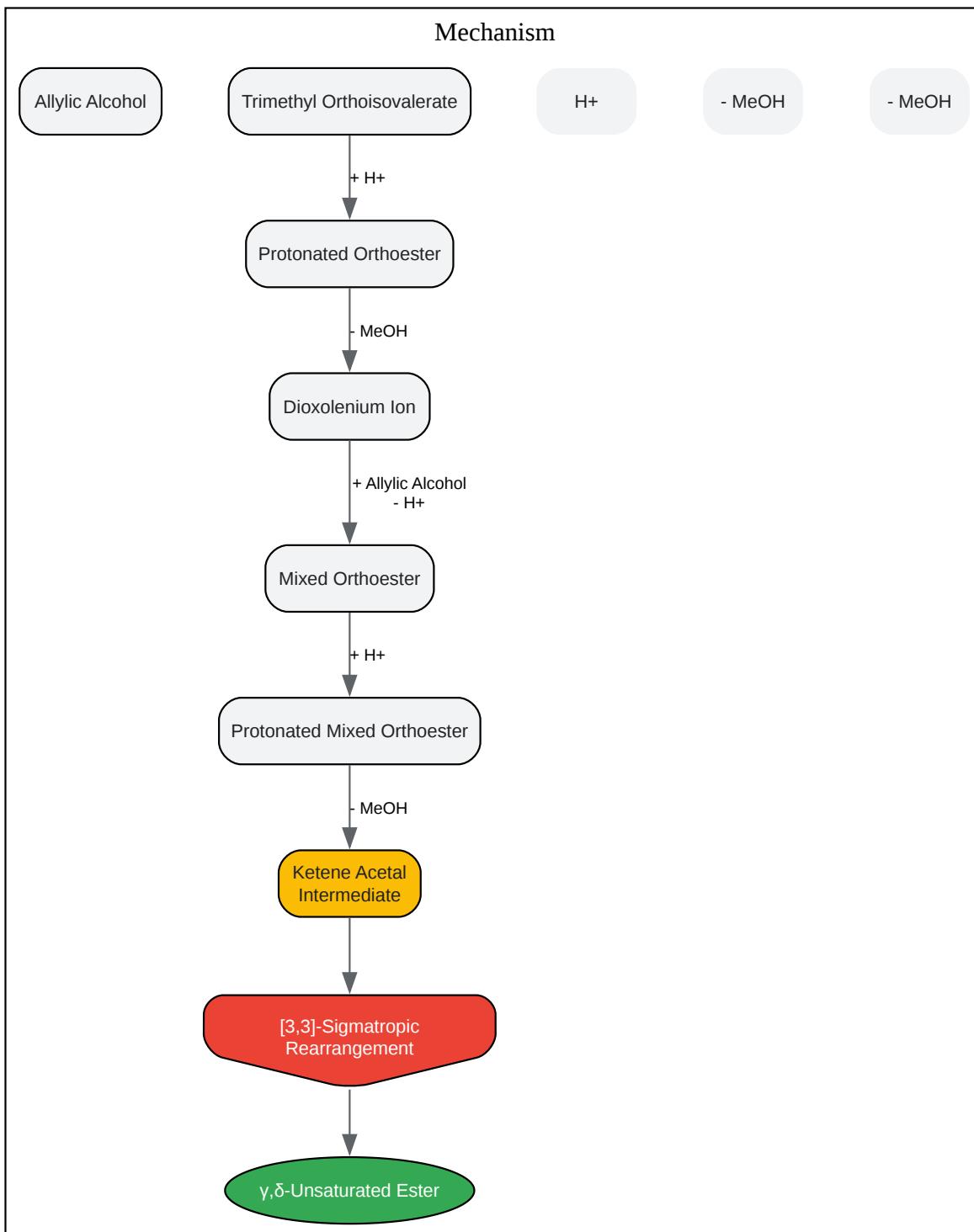
*A workflow for qualifying new chemical suppliers.*

## Applications in Synthetic Chemistry: A Practical Guide

The synthetic utility of trimethyl orthoisovalerate is best illustrated through its application in powerful C-C bond-forming reactions.

### 3.1 Mechanism Spotlight: The Johnson-Claisen Rearrangement

The Johnson-Claisen rearrangement is a highly reliable method for the synthesis of  $\gamma,\delta$ -unsaturated esters from allylic alcohols.<sup>[8][10][11]</sup> The reaction proceeds through a series of steps initiated by acid catalysis, leading to the formation of a key ketene acetal intermediate, which then undergoes a<sup>[5][5]</sup>-sigmatropic rearrangement.<sup>[9][12]</sup>



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*Mechanism of the Johnson-Claisen rearrangement.*

### 3.2 Protocol: Synthesis of a $\gamma,\delta$ -Unsaturated Ester using Trimethyl Orthoisovalerate

This protocol is a general guideline for performing a Johnson-Claisen rearrangement with an allylic alcohol and trimethyl orthoisovalerate. Reaction conditions may need to be optimized for specific substrates.

#### Materials and Reagents:

- Allylic alcohol (1.0 eq)
- Trimethyl orthoisovalerate (3.0 - 5.0 eq)
- Propionic acid (catalytic, ~0.1 eq)
- High-boiling solvent (e.g., toluene or xylene), if necessary
- Anhydrous sodium sulfate or magnesium sulfate
- Solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)
- Round-bottom flask, reflux condenser, magnetic stirrer, and heating mantle
- Standard glassware for workup and purification

#### Step-by-Step Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add the allylic alcohol (1.0 eq) and trimethyl orthoisovalerate (3.0-5.0 eq).
- Add a catalytic amount of propionic acid (e.g., using a microsyringe).
- Heat the reaction mixture to a gentle reflux (typically 110-140 °C).<sup>[12]</sup> The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Remove the excess trimethyl orthoisovalerate and propionic acid under reduced pressure.

- Work-up:
  - Dilute the residue with a suitable organic solvent (e.g., ethyl acetate or diethyl ether).
  - Wash the organic layer with saturated aqueous sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - Filter and concentrate the organic layer in vacuo.
- Purification:
  - The crude product can be purified by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterization:
  - Characterize the purified  $\gamma,\delta$ -unsaturated ester using standard analytical techniques (NMR, IR, Mass Spectrometry).

### 3.3 Emerging Applications

The versatility of orthoesters like trimethyl orthoisovalerate continues to be explored in various fields. Their use as dehydrating agents, in the synthesis of complex heterocyclic scaffolds, and as protecting groups for carboxylic acids highlights their broad utility in organic synthesis.[\[7\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Safe Handling, Storage, and Disposal of Trimethyl Orthoisovalerate

Adherence to strict safety protocols is non-negotiable when working with any chemical reagent.

### 4.1 Understanding the Hazards: Flammability and Reactivity

- Flammability: Trimethyl orthoisovalerate is a flammable liquid and vapor.[\[2\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#) Use explosion-proof electrical and ventilating

equipment.[3][6]

- Reactivity: It is sensitive to moisture and may decompose in the presence of strong acids.[3][6] It is incompatible with strong oxidizing agents.[3]
- Health Hazards: Causes serious eye irritation and may cause skin and respiratory irritation.[2]

#### 4.2 Recommended Laboratory Practices for Safe Handling

- Work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, flame-retardant lab coat, and chemical-resistant gloves.[5]
- Ground and bond containers when transferring material to prevent static discharge.[6]
- Have an appropriate fire extinguisher (e.g., dry chemical, CO2) readily available.[3]

#### 4.3 Long-term Storage Conditions to Maintain Reagent Integrity

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[3][5][6]
- The product is moisture-sensitive; storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent degradation.[3][6]

#### 4.4 Waste Disposal Considerations

- Dispose of waste in accordance with local, regional, and national regulations.[3] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

## Conclusion: Strategic Sourcing for Successful Research

Trimethyl orthoisovalerate is a powerful reagent for the discerning synthetic chemist. A thorough understanding of its properties, coupled with a strategic approach to supplier

selection and safe handling, will empower researchers to leverage its full potential in advancing their scientific endeavors. By prioritizing quality and safety, the scientific community can ensure the reliability and reproducibility of their results, ultimately accelerating the pace of discovery and innovation in drug development and beyond.

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